

A Comprehensive Technical Guide to the Physical Properties of 4-Fluorostyrene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Fluorostyrene

Cat. No.: B1294925

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Introduction

4-Fluorostyrene is a substituted aromatic compound of significant interest in the fields of polymer chemistry, materials science, and pharmaceutical development. Its unique electronic properties, conferred by the fluorine atom, make it a valuable monomer for the synthesis of specialty polymers and a key building block in the creation of novel therapeutic agents. A thorough understanding of its physical properties is paramount for its effective handling, application, and the prediction of its behavior in various chemical and biological systems. This technical guide provides a detailed overview of the core physical properties of **4-Fluorostyrene**, complete with experimental protocols for their determination and a summary of quantitative data.

Core Physical Properties of 4-Fluorostyrene

The physical characteristics of **4-Fluorostyrene** are summarized in the tables below, providing a quick reference for researchers. These values have been compiled from various reputable chemical data sources.

General and Molecular Properties

Property	Value	Reference
Chemical Formula	C ₈ H ₇ F	[1][2]
Molecular Weight	122.14 g/mol	[1][2]
Appearance	Clear, colorless to very slightly yellow liquid	[2][3]
CAS Number	405-99-2	[1][2]

Thermophysical Properties

Property	Value	Reference
Boiling Point	160-162 °C (at 760 mmHg) 67 °C (at 50 mmHg)	[2][3]
Melting Point	-30 °C to -36 °C	[2][3]
Density	1.024 g/mL at 25 °C	
Vapor Pressure	Not readily available	

Optical and Safety Properties

Property	Value	Reference
Refractive Index (n _D ²⁰)	1.514	
Flash Point	35 °C (95 °F) - closed cup	[3]
Solubility	Insoluble in water; Soluble in organic solvents such as ethanol, acetone, methanol, ether, and benzene.	[2][3][4]

Experimental Protocols for Property Determination

Accurate determination of physical properties is crucial for the reliable use of **4-Fluorostyrene** in research and development. The following sections detail the standard experimental methodologies for measuring its key physical parameters.

Workflow for Physical Property Characterization of 4-Fluorostyrene

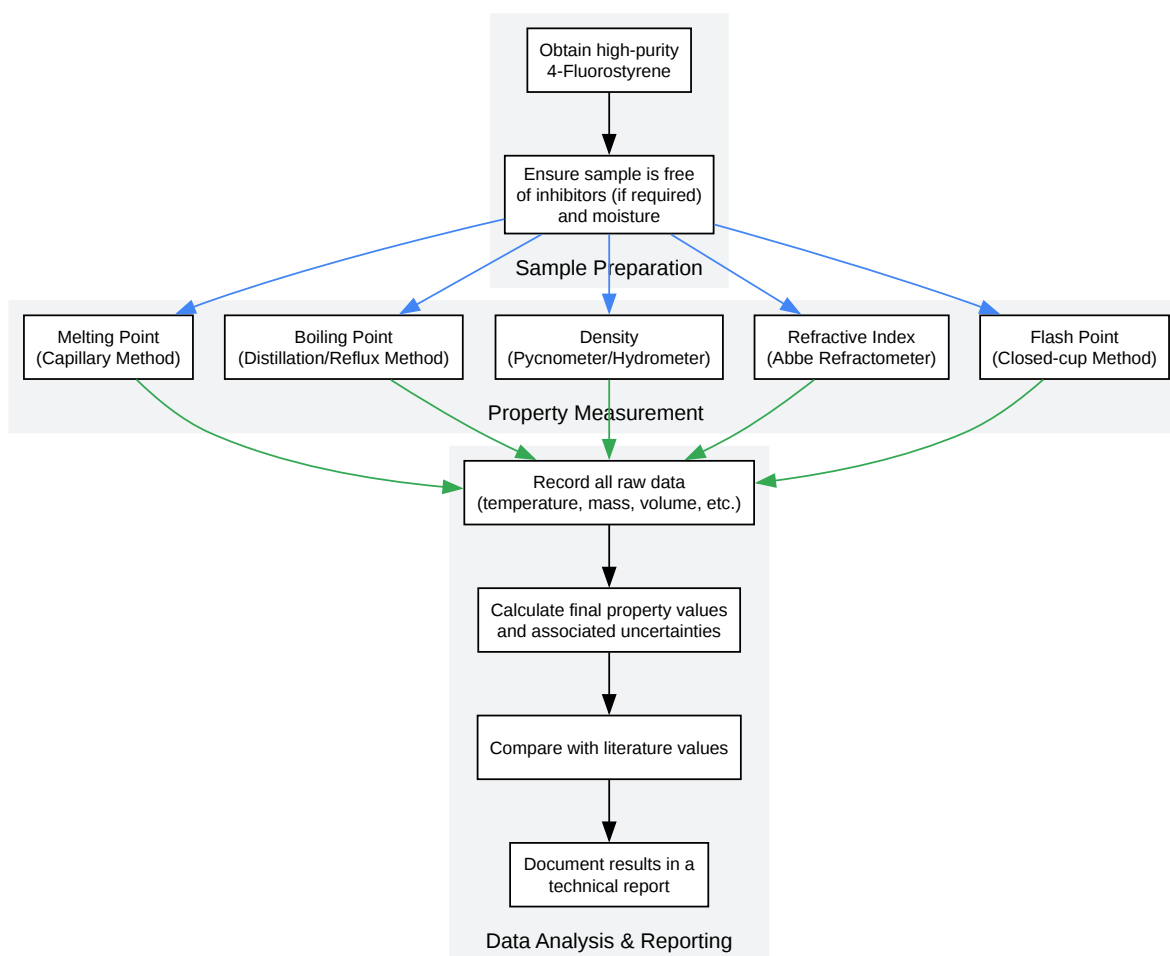


Figure 1: Experimental Workflow for Physical Property Characterization

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Caption: A flowchart illustrating the key stages in the experimental characterization of the physical properties of **4-Fluorostyrene**.

Determination of Melting Point

The melting point of **4-Fluorostyrene**, which is below room temperature, is determined using a cryostatic method.

- Apparatus:
 - Melting point apparatus with a cooling stage (e.g., a differential scanning calorimeter or a specialized low-temperature melting point device).
 - Small capillary tubes.
 - Low-temperature thermometer or calibrated thermocouple.
- Procedure:
 - A small sample of **4-Fluorostyrene** is introduced into a capillary tube.
 - The capillary tube is placed in the cooling block of the melting point apparatus.
 - The sample is frozen by lowering the temperature of the block using a suitable coolant (e.g., liquid nitrogen or a refrigerated circulator).
 - Once the sample is completely solid, the apparatus is set to heat at a slow, controlled rate (e.g., 1-2 °C per minute).
 - The temperature at which the first signs of melting are observed (the appearance of liquid) and the temperature at which the entire sample becomes a clear liquid are recorded. This range is the melting point of the substance.

Determination of Boiling Point

The boiling point is a critical parameter for distillation and purification processes.

- Apparatus:

- Distillation flask.
- Condenser.
- Receiving flask.
- Thermometer (calibrated).
- Heating mantle or oil bath.
- Boiling chips.
- Procedure:
 - A known volume of **4-Fluorostyrene** is placed in the distillation flask along with a few boiling chips to ensure smooth boiling.
 - The distillation apparatus is assembled, ensuring the thermometer bulb is positioned just below the side arm of the distillation flask to accurately measure the temperature of the vapor.
 - The flask is gently heated.
 - As the liquid boils, the vapor will rise and surround the thermometer bulb before entering the condenser.
 - The temperature is recorded when it stabilizes, which corresponds to the boiling point of the liquid at the prevailing atmospheric pressure. For boiling points at reduced pressure, a vacuum pump and manometer are connected to the system.

Determination of Density

The density of liquid **4-Fluorostyrene** can be accurately measured using a pycnometer.

- Apparatus:
 - Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it).

- Analytical balance.
- Constant temperature water bath.
- Procedure:
 - The empty pycnometer is cleaned, dried, and its mass is accurately weighed.
 - The pycnometer is filled with **4-Fluorostyrene**, ensuring no air bubbles are trapped.
 - The filled pycnometer is placed in a constant temperature water bath (e.g., at 25 °C) until it reaches thermal equilibrium.
 - The volume is adjusted to the mark, and any excess liquid is carefully removed from the outside.
 - The filled pycnometer is weighed again.
 - The mass of the **4-Fluorostyrene** is determined by subtracting the mass of the empty pycnometer.
 - The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer.

Determination of Refractive Index

The refractive index is a measure of how light propagates through the substance and is a useful indicator of purity.

- Apparatus:
 - Abbe refractometer.
 - Constant temperature water circulator.
 - Dropper.
 - Lens paper and a suitable solvent (e.g., ethanol or acetone).

- Procedure:
 - The prisms of the Abbe refractometer are cleaned with a suitable solvent and lens paper.
 - The instrument is calibrated using a standard of known refractive index (e.g., distilled water).
 - A few drops of **4-Fluorostyrene** are placed on the surface of the measuring prism.
 - The prisms are closed and the instrument is allowed to equilibrate to the desired temperature (typically 20 °C), maintained by the water circulator.
 - The light source is adjusted, and the handwheel is turned to bring the dividing line between the light and dark fields into the center of the crosshairs in the eyepiece.
 - The refractive index is read directly from the instrument's scale.

Safety and Handling

4-Fluorostyrene is a flammable liquid and should be handled with appropriate safety precautions in a well-ventilated fume hood.[2] It may cause skin and eye irritation.[5] Always consult the Safety Data Sheet (SDS) before handling this chemical. Store in a cool, dry, and well-ventilated area away from sources of ignition.[5]

Conclusion

This technical guide provides a foundational understanding of the key physical properties of **4-Fluorostyrene**. The tabulated data offers a quick and accessible reference, while the detailed experimental protocols provide researchers with the necessary information to perform accurate and reliable physical property measurements. A thorough grasp of these properties is essential for the successful application of **4-Fluorostyrene** in the synthesis of advanced materials and in the development of new pharmaceutical compounds.

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Physical Properties of 4-Fluorostyrene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1294925#physical-properties-of-4-fluorostyrene]

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